

# Vanillin-13C: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **Vanillin-13C**. While specific comprehensive safety data for the isotopically labeled **Vanillin-13C** is limited, the toxicological and chemical properties are not expected to differ significantly from its unlabeled counterpart, Vanillin. Therefore, this document synthesizes available data for both, clearly indicating when information pertains specifically to the labeled compound. **Vanillin-13C** is a stable, non-radioactive isotope-labeled compound used as a tracer or internal standard in quantitative analysis by NMR, GC-MS, or LC-MS.[1][2]

### **Chemical and Physical Properties**

**Vanillin-13C** is a white to slightly yellow crystalline powder with a characteristic vanilla odor.[3] It is sensitive to light and moisture and may slowly oxidize when exposed to moist air.[4][5]



Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub>	[6]
Molecular Weight	156.16 g/mol (for Vanillin- 13C,d3)	[6]
158.10 g/mol (for Vanillin (ring- $^{13}C_6$ ))	[7]	
152.15 g/mol (for Vanillin)	[3][5]	
Melting Point	80°C (176°F)	[5]
Boiling Point	285°C (545°F)	[5]
Density	1.056 g/cm <sup>3</sup>	[4][8]
Vapor Pressure	0.975 mmHg @ 107°C	[4]
Water Solubility	10 g/L	[8]
logP (Octanol-Water Partition Coefficient)	1.23	
Autoignition Temperature	>400 °C / >752 °F	[9]

## **Hazard Identification and Classification**

Vanillin is considered a hazardous substance according to OSHA 29 CFR 1910.1200.[4] The primary hazards are:

- Eye Irritation: Causes serious eye irritation.[7][10]
- Acute Oral Toxicity: Harmful if swallowed.[4][7][11] Ingestion of large amounts may cause gastrointestinal irritation.[5]
- Aquatic Hazard: Harmful to aquatic life.[7]
- Skin Contact: Not expected to be a primary skin irritant, though it may cause an allergic skin reaction.[4][12]



• Inhalation: May cause respiratory tract irritation.[5]

GHS Hazard Statements: H302 (Harmful if swallowed), H319 (Causes serious eye irritation), H402 (Harmful to aquatic life).[8]

Signal Word: Warning[7][8]

# Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper laboratory protocols is essential when handling Vanillin-13C.

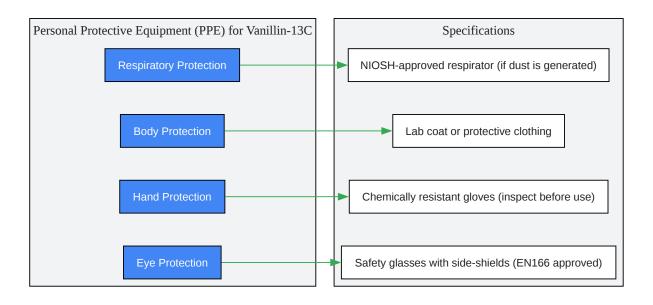
### **Engineering Controls**

- Use in a well-ventilated area.[13][14]
- Utilize process enclosures or local exhaust ventilation to maintain airborne levels below exposure limits.[5]
- Ensure that eyewash stations and safety showers are readily accessible.[9]

### **Personal Protective Equipment (PPE)**

The selection of appropriate PPE is crucial to minimize exposure.





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Caption: PPE selection guide for handling Vanillin-13C.

### **General Handling Precautions**

- Avoid contact with eyes, skin, and clothing.[9][13]
- Avoid the formation of dust and aerosols.[13][15]
- Do not ingest or inhale.[5][9]
- Wash hands thoroughly after handling.[12][13]
- Keep away from heat, sparks, and open flames.[5]
- Store in a tightly closed, light-resistant container in a cool, dry, and well-ventilated area.[5][9]
  [13]
- Incompatible with strong oxidizing agents, strong bases, and strong reducing agents.[4][9]



## **Emergency Procedures**

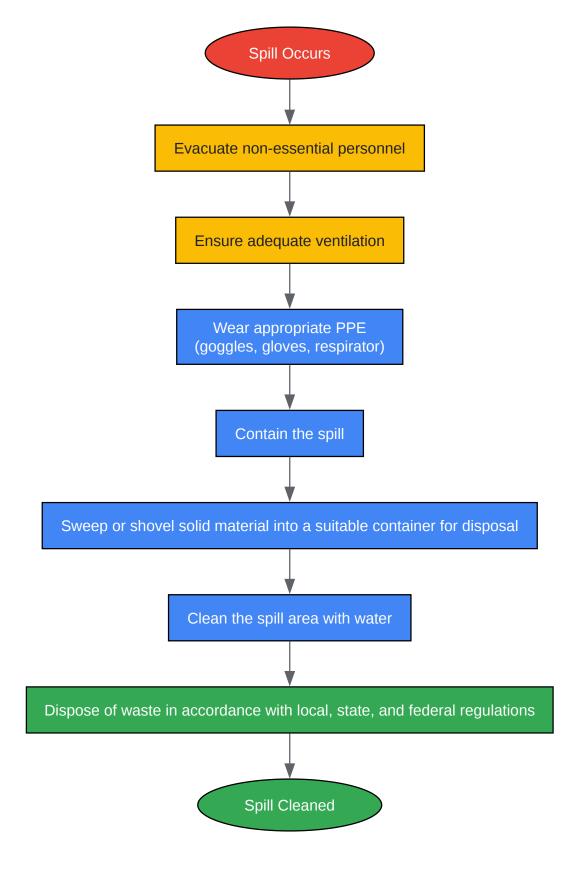
**First-Aid Measures** 

Exposure Route	First-Aid Procedure	Source(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.	[5][13]
Skin Contact	Wash off with soap and plenty of water. Get medical attention if irritation develops.	[5][13]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.	[5][13]
Ingestion	Do NOT induce vomiting.  Never give anything by mouth to an unconscious person.  Rinse mouth with water. Seek medical advice immediately.	[13][14]

### **Spill Response**

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.





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Caption: Workflow for cleaning up a Vanillin-13C spill.



### **Fire-Fighting Measures**

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[13]
- Specific Hazards: Fine dust dispersed in air may ignite.[9] When heated to decomposition, it
  may emit acrid smoke and irritating fumes.[5]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[9]

# **Toxicological and Ecological Information Toxicological Data**

The following data is for unlabeled Vanillin.

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	1580 mg/kg	[4][5]
LD50	Mouse	Oral	3925 mg/kg	[5]
LD50	Guinea Pig	Oral	1400 mg/kg	[5]
LD50	Rabbit	Dermal	>5010 mg/kg	[5]
LC50 (96 hr)	Fathead Minnow	Aquatic	57 - 123 mg/l	[16]
EC50 (48 hr)	Daphnia magna	Aquatic	180 mg/l	[14]

- Chronic Effects: Prolonged or repeated ingestion may affect the urinary system, liver, heart, and metabolism.[5] Prolonged or repeated inhalation may affect the brain and blood.[5]
- Carcinogenicity: Not classified as a carcinogen by IARC.[15]
- Mutagenicity and Teratogenicity: Not expected to be mutagenic or teratogenic.[4][5]

### **Ecological Information**

Vanillin is harmful to aquatic life.[7]



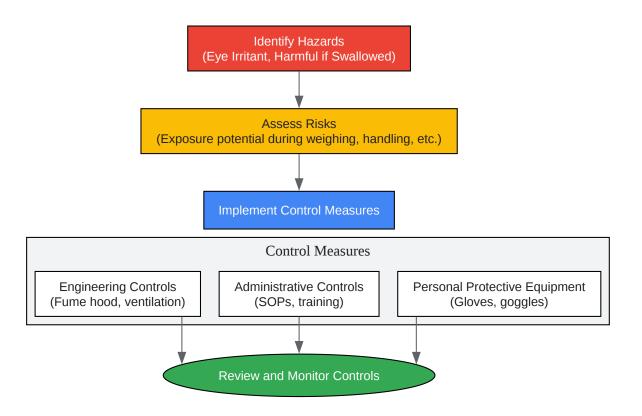
- It is not expected to bioaccumulate.[16]
- The product is expected to be readily biodegradable.[16]

### **Storage and Disposal**

- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials.[5][9] Keep containers tightly closed and protected from light and moisture.[5][13]
- Disposal: Dispose of waste in accordance with all applicable federal, state, and local environmental regulations.[5][14] Do not allow the product to enter drains or waterways.[13]

### **Logical Relationships: Hazard Assessment**

A systematic approach to hazard assessment is critical for ensuring laboratory safety.



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Caption: Hazard assessment flowchart for Vanillin-13C.

This guide is intended to provide comprehensive safety and handling information for **Vanillin-13C** for a technical audience. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most current and detailed information.

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